

4-Acetylphenyl Dimethylcarbamate: A Core Technical Guide

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Compound of Interest

Compound Name: 4-Acetylphenyl dimethylcarbamate

Cat. No.: B2398528

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental properties of **4-Acetylphenyl dimethylcarbamate**, including its physicochemical characteristics and available spectral data. The information is intended to support research and development activities involving this compound.

Core Properties and Data

4-Acetylphenyl dimethylcarbamate is a chemical compound with the molecular formula $C_{11}H_{13}NO_3$. It is also known by its CAS number 52916-82-2. The following tables summarize its key physical and chemical properties.

Table 1: Physicochemical Properties of **4-Acetylphenyl Dimethylcarbamate**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ NO ₃	SpectraBase[1]
Molecular Weight	207.23 g/mol	CHIRALEN[2], SpectraBase[1]
Melting Point	82-84 °C	Note: This value is reported for a white solid in a synthetic procedure and is likely for the target compound, but not explicitly confirmed.
Storage Temperature	2-8°C	CHIRALEN[2]

Table 2: Spectroscopic Data Identifiers for **4-Acetylphenyl Dimethylcarbamate**

Spectroscopic Data	Details	Source
¹³ C NMR	Data available; Solvent: CDCl ₃ , Instrument: VARIAN XL-200	SpectraBase[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Acetylphenyl dimethylcarbamate** is not readily available in the reviewed literature, a plausible synthetic route can be inferred from standard organic chemistry principles and published methods for analogous compounds. A potential method involves the reaction of 4-hydroxyacetophenone with dimethylcarbamoyl chloride.

Hypothetical Synthetic Workflow:

The diagram below illustrates a potential workflow for the synthesis and purification of **4-Acetylphenyl dimethylcarbamate**. This represents a general procedure that would require optimization for specific laboratory conditions.



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Figure 1. A potential synthetic workflow for **4-Acetylphenyl dimethylcarbamate**.

Biological Activity

Currently, there is no publicly available information regarding the specific biological activity, mechanism of action, or associated signaling pathways for **4-Acetylphenyl dimethylcarbamate**. Research into compounds with similar structural motifs, such as other carbamate derivatives, may provide insights into potential areas of investigation. For instance, some studies have explored the anticancer potential of molecules containing an acetylphenyl group.[3] However, these findings are not directly applicable to **4-Acetylphenyl dimethylcarbamate** without further investigation.

Conclusion

This guide summarizes the currently available technical information on **4-Acetylphenyl dimethylcarbamate**. While core identifying information has been established, a significant portion of its experimental data, including detailed spectral analyses, a confirmed synthesis protocol, and its biological activity profile, remains to be fully characterized in the public domain. This presents an opportunity for further research to elucidate the properties and potential applications of this compound.

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